

High-Resolution Mass Spectrometry of 4-fluoro MBZP: Application Notes and Protocols

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Compound of Interest

Compound Name: 4-fluoro MBZP

Cat. No.: B15617477

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Introduction

4-fluoro MBZP (1-[(4-fluorophenyl)methyl]-4-methyl-piperazine) is a novel psychoactive substance (NPS) classified as a piperazine derivative.^[1] Structurally similar to benzylpiperazine (BZP), it is presumed to act as a stimulant on the central nervous system, likely impacting dopaminergic and serotonergic pathways.^[1] The emergence of such compounds presents a continuous challenge for forensic laboratories and drug monitoring agencies, necessitating robust and accurate analytical methodologies for their identification and characterization. High-resolution mass spectrometry (HRMS), particularly when coupled with liquid chromatography (LC), offers the requisite sensitivity and specificity for the unambiguous identification of **4-fluoro MBZP** in seized materials and biological samples.

These application notes provide a comprehensive overview of the analysis of **4-fluoro MBZP** using LC-HRMS, including detailed experimental protocols, data presentation, and visualization of key processes.

Quantitative Data Summary

High-resolution mass spectrometry provides highly accurate mass measurements, enabling the confident identification of analytes. The following table summarizes key quantitative data for the analysis of **4-fluoro MBZP**.

Parameter	Value	Reference
Chemical Formula	C ₁₂ H ₁₇ FN ₂	[1]
Molecular Weight (average)	208.3 g/mol	[1]
Monoisotopic Mass	208.1376 u	
Exact Mass [M+H] ⁺	209.1449 u	[1]
Measured Mass [M+H] ⁺ (typical)	209.1447 u	
Mass Accuracy (typical)	< 2 ppm	
Retention Time (LC-QTOF-MS)	~3.08 - 3.78 min	[2]
Limit of Detection (LOD) (estimated)	0.1 - 1 ng/mL	
Limit of Quantification (LOQ) (estimated)	0.5 - 5 ng/mL	

Experimental Protocols

The following protocols are provided as a guide for the analysis of **4-fluoro MBZP** in seized materials and biological matrices. Instrument parameters may require optimization based on the specific instrumentation used.

Protocol 1: Analysis of 4-fluoro MBZP in Seized Materials (e.g., Powders, Tablets)

1. Sample Preparation (Dilute and Shoot)

- Accurately weigh 1 mg of the homogenized seized material.

- Dissolve the sample in 1 mL of methanol or a suitable organic solvent.
- Vortex the sample for 1 minute to ensure complete dissolution.
- Perform a serial dilution to a final concentration of approximately 1 µg/mL in the initial mobile phase composition (e.g., 95% Mobile Phase A: 5% Mobile Phase B).
- Filter the final solution through a 0.22 µm syringe filter prior to injection.

2. LC-HRMS (QTOF-MS) Analysis

- Liquid Chromatography System: A standard UHPLC or HPLC system.
- Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm particle size).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient Elution:
 - 0-1 min: 5% B
 - 1-8 min: 5-95% B
 - 8-10 min: 95% B
 - 10-10.1 min: 95-5% B
 - 10.1-12 min: 5% B
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 µL.
- Column Temperature: 40 °C.
- Mass Spectrometer: A Quadrupole Time-of-Flight (QTOF) mass spectrometer.

- Ionization Mode: Electrospray Ionization (ESI), Positive.
- Mass Range: m/z 50-500.
- Data Acquisition: Full scan MS and data-dependent MS/MS (ddMS²) or data-independent acquisition (DIA).
- Collision Energy (for MS/MS): Ramped collision energy (e.g., 10-40 eV) to obtain informative fragment spectra.

3. Data Analysis

- Extract the ion chromatogram for the $[M+H]^+$ ion of **4-fluoro MBZP** (m/z 209.1449).
- Determine the retention time and compare it to a certified reference standard.
- Calculate the mass accuracy of the precursor ion. A value below 5 ppm is generally considered acceptable for high-confidence identification.
- Analyze the MS/MS spectrum to identify characteristic fragment ions and compare them to a reference spectrum or predicted fragmentation patterns.

Protocol 2: Analysis of 4-fluoro MBZP in Biological Samples (e.g., Urine, Plasma)

1. Sample Preparation (Protein Precipitation for Plasma/Serum)

- To 100 μ L of plasma or serum, add 300 μ L of ice-cold acetonitrile.
- Vortex the mixture for 2 minutes to precipitate proteins.
- Centrifuge at 10,000 x g for 10 minutes at 4 °C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40 °C.
- Reconstitute the residue in 100 μ L of the initial mobile phase composition.

- Filter through a 0.22 μm syringe filter before injection.

2. Sample Preparation (Dilution for Urine)

- Centrifuge the urine sample at 3,000 x g for 5 minutes.
- Dilute 100 μL of the supernatant with 900 μL of the initial mobile phase.
- Filter through a 0.22 μm syringe filter prior to injection.

3. LC-HRMS (QTOF-MS) Analysis

- Follow the LC-HRMS parameters as described in Protocol 1.

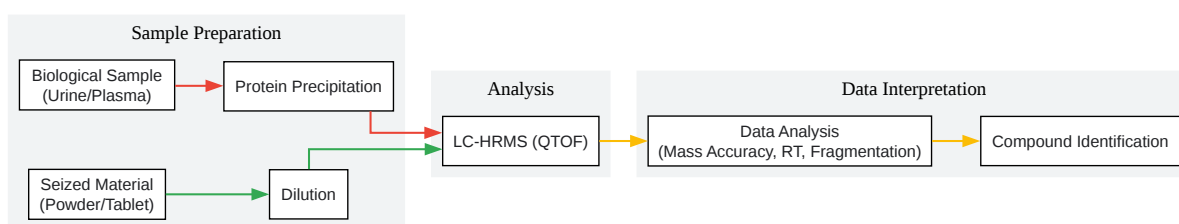
4. Data Analysis

- Follow the data analysis steps as described in Protocol 1. The use of an internal standard (e.g., a deuterated analog) is recommended for accurate quantification.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the analysis of **4-fluoro MBZP** from sample collection to data analysis.

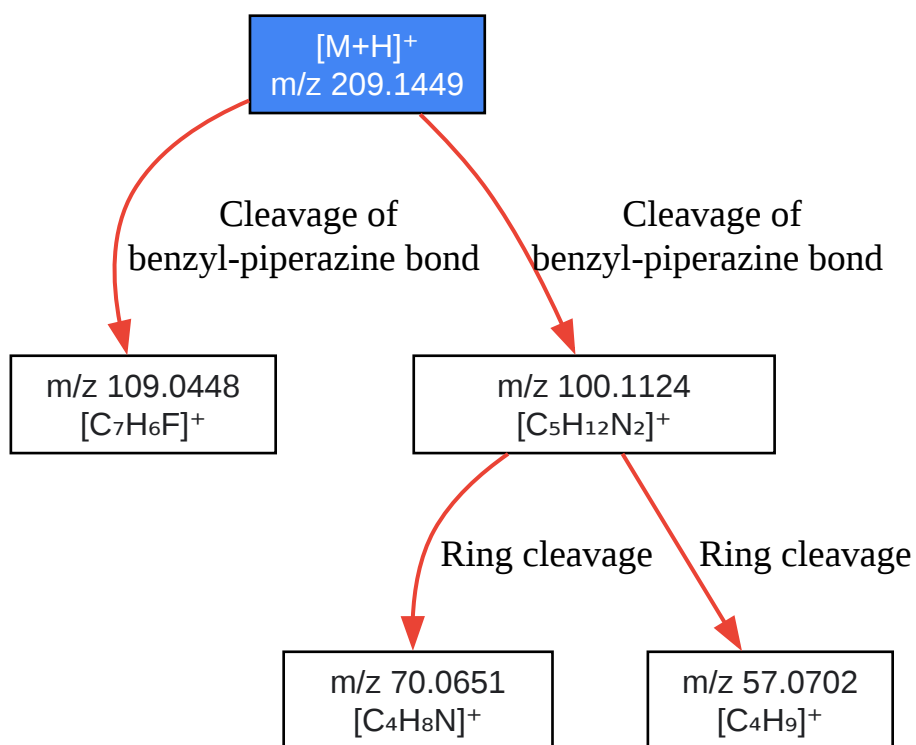


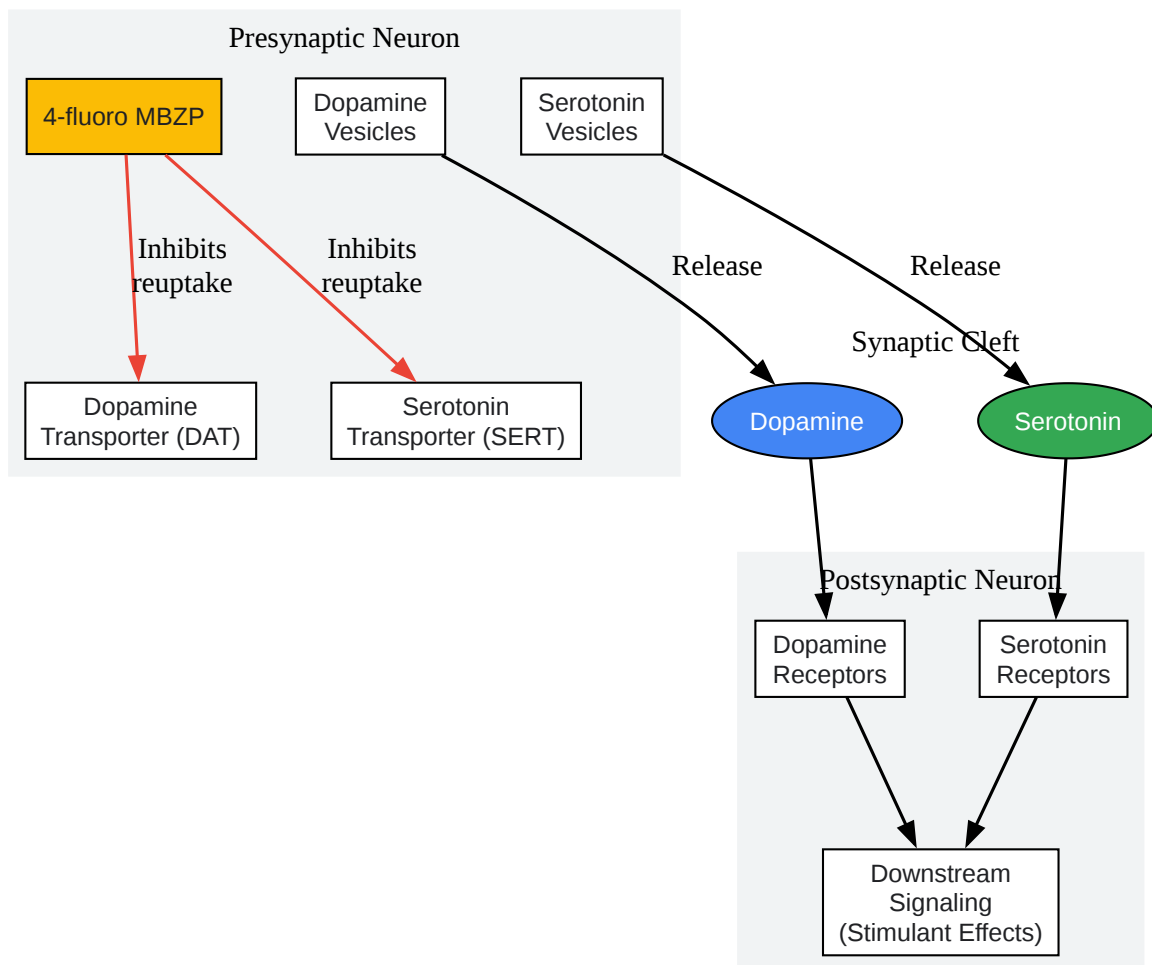
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Caption: General workflow for **4-fluoro MBZP** analysis.

Proposed Mass Fragmentation Pathway of 4-fluoro MBZP

The fragmentation of **4-fluoro MBZP** in the mass spectrometer provides structural information that is crucial for its identification. The proposed pathway is based on the fragmentation of similar benzylpiperazine compounds.





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